

Technical Support Center: Optimizing SOLVENT RED 195 Signal-to-Noise Ratio

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

[Get Quote](#)

Welcome to the technical support center for **SOLVENT RED 195**. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and optimize the signal-to-noise ratio in imaging experiments utilizing this fluorescent dye.

Frequently Asked Questions (FAQs)

Q1: What is **SOLVENT RED 195** and what are its primary applications in imaging?

A1: **SOLVENT RED 195** is a deep red, oil-soluble dye belonging to the sulphonazo series.^[1] While traditionally used in the plastics and fiber industries for its excellent heat resistance and light fastness, its fluorescent properties make it a candidate for imaging applications.^{[2][3][4][5][6]} In a research context, its lipophilic nature suggests it may be suitable for staining lipid-rich structures within cells.

Q2: What are the spectral properties of **SOLVENT RED 195**?

A2: Specific excitation and emission spectra for **SOLVENT RED 195** are not readily available in the public domain. However, as a red fluorescent dye, its excitation and emission maxima are expected to be in the longer wavelength region of the visible spectrum. For similar red dyes,

excitation is often in the 540-580 nm range, with emission in the 560-650 nm range. It is crucial to experimentally determine the optimal excitation and emission wavelengths for your specific imaging setup.

Q3: How can I minimize high background fluorescence when using **SOLVENT RED 195**?

A3: High background is a common issue in fluorescence microscopy and can arise from several sources.^{[7][8]} Key strategies to mitigate this include:

- **Optimizing Dye Concentration:** Using an excessively high concentration of the dye is a primary cause of high background.^[7] It is essential to perform a concentration titration to find the lowest effective concentration that provides a specific signal.
- **Thorough Washing:** Inadequate washing after staining will leave unbound dye in the sample, contributing to background fluorescence.^{[8][9]} Increase the number and duration of wash steps.
- **Using Appropriate Imaging Media:** Some components in standard cell culture media can be autofluorescent. Switch to a phenol red-free, optically clear imaging buffer before acquiring images.^[9]
- **Checking for Autofluorescence:** Biological samples themselves can exhibit autofluorescence.^[7] It is important to image an unstained control sample to assess the level of autofluorescence.

Q4: What factors contribute to a low signal-to-noise ratio with **SOLVENT RED 195**?

A4: A low signal-to-noise ratio (SNR) can be due to a weak signal, high noise, or both. Factors include:

- **Suboptimal Imaging Parameters:** Incorrect excitation/emission filter sets, low laser power, or short exposure times can lead to a weak signal.
- **Photobleaching:** Prolonged exposure to excitation light can cause the fluorophore to degrade, leading to a diminished signal over time.

- Low Dye Concentration: While high concentrations cause background, a concentration that is too low will result in a weak specific signal.

Troubleshooting Guide

This guide provides a systematic approach to identifying and resolving common issues encountered when using **SOLVENT RED 195**.

Problem	Potential Cause	Suggested Solution
Weak or No Signal	Suboptimal dye concentration	Perform a titration to determine the optimal dye concentration.
Incorrect filter sets	Ensure that the excitation and emission filters are appropriate for a red fluorescent dye. If possible, perform a spectral scan to find the peak excitation and emission wavelengths.	
Photobleaching	Reduce the laser power and/or exposure time. Use an anti-fade mounting medium. Acquire images efficiently to minimize light exposure.	
Low target abundance	If staining a specific cellular component, the target may be of low abundance in your sample. Consider signal amplification techniques if applicable.	
High Background	Dye concentration too high	Reduce the concentration of SOLVENT RED 195 in your staining solution.
Inadequate washing	Increase the number and duration of wash steps after staining to remove unbound dye. [8] [9]	
Autofluorescence	Image an unstained control to determine the contribution of autofluorescence. If significant, consider using spectral unmixing if your imaging system supports it.	

Non-specific binding	Include a blocking step in your protocol, especially if working with tissue sections.[8]	
Phototoxicity	Excessive light exposure	Use the lowest possible laser power and exposure time that provides an acceptable signal. For live-cell imaging, minimize the duration and frequency of image acquisition.[10][11]

Experimental Protocols

The following is a generalized, hypothetical protocol for staining cultured cells with **SOLVENT RED 195**. Note: This protocol is based on methodologies for other solvent dyes and should be optimized for your specific cell type and experimental conditions.[2][12]

Materials:

- **SOLVENT RED 195**
- Dimethyl sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Cultured cells on coverslips
- Imaging buffer (e.g., phenol red-free medium)

Procedure:

- **Prepare Stock Solution:** Prepare a 1 mM stock solution of **SOLVENT RED 195** in high-quality, anhydrous DMSO. Store in small aliquots at -20°C, protected from light.
- **Prepare Working Solution:** On the day of the experiment, dilute the stock solution to a working concentration in pre-warmed cell culture medium or PBS. A starting concentration

range of 1-10 μ M is recommended, but this must be optimized.

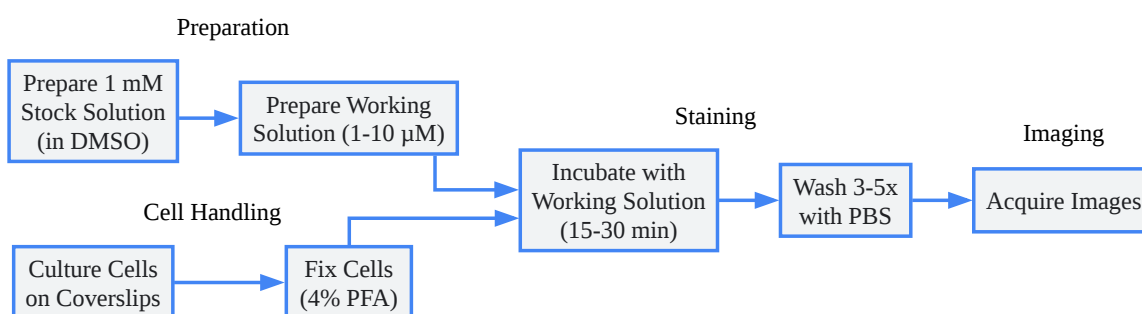
- Cell Fixation (for fixed-cell imaging):
 - Wash cells twice with PBS.
 - Fix with 4% PFA for 15-20 minutes at room temperature.
 - Wash three times with PBS.
- Staining:
 - Remove the medium/PBS from the cells and add the **SOLVENT RED 195** working solution.
 - Incubate for 15-30 minutes at 37°C, protected from light.
- Washing:
 - Remove the staining solution.
 - Wash the cells three to five times with PBS or imaging buffer to remove all unbound dye.
- Imaging:
 - Replace the final wash with an imaging buffer.
 - Image the cells using a fluorescence microscope equipped with appropriate filters for red fluorescence. Start with a standard TRITC or Texas Red filter set and optimize from there.

Optimization Parameters:

Parameter	Recommended Range	Rationale
Working Concentration	0.5 - 20 μ M	To find the optimal balance between specific signal and background noise.[7]
Incubation Time	10 - 60 minutes	Shorter times may yield a weaker signal, while longer times can increase non-specific binding.
Fixation	4% PFA	Methanol or acetone fixation may extract lipids and should be used with caution if lipid staining is the goal.

Visual Guides

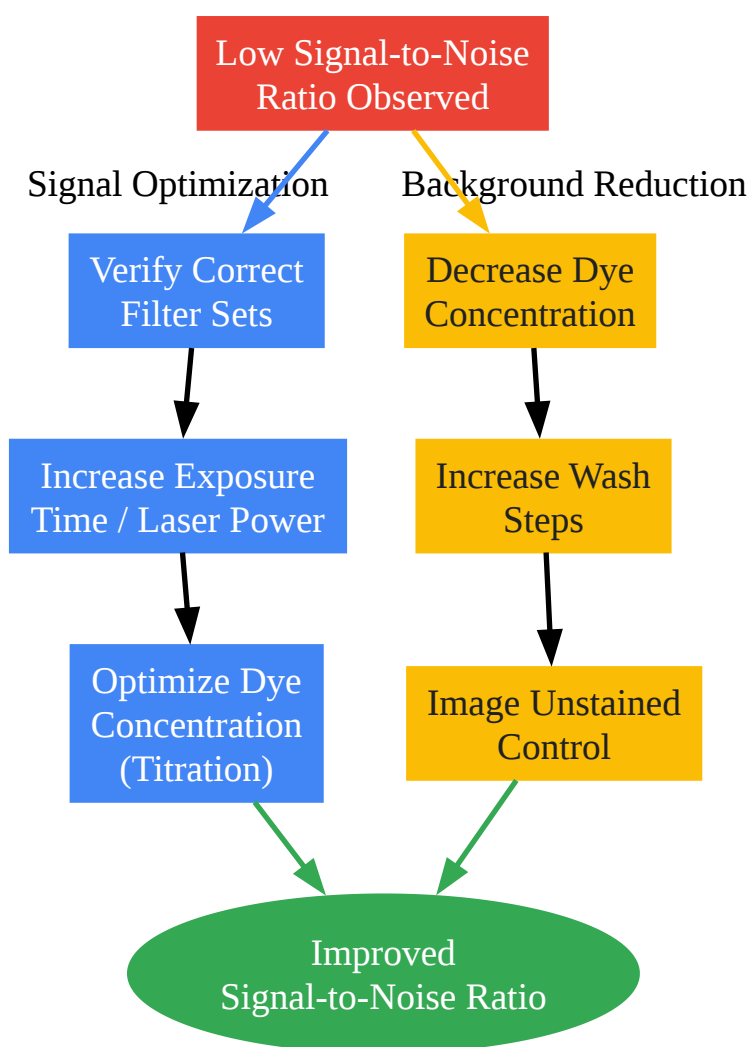
Experimental Workflow for Cell Staining



[Click to download full resolution via product page](#)

Caption: A generalized workflow for staining cells with **SOLVENT RED 195**.

Troubleshooting Logic for Low Signal-to-Noise Ratio



[Click to download full resolution via product page](#)

Caption: A decision tree for troubleshooting low SNR in **SOLVENT RED 195** imaging.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. union-pigment.com [union-pigment.com]
- 2. benchchem.com [benchchem.com]

- [3. China Solvent Red 195 CAS 164251-88-1 Manufacturer and Supplier | Xinchem \[xinchem.com\]](#)
- [4. Solvent Red 195 - Transparent Red 2B - Fastol Red 2B from Emperor Chem \[emperordye.com\]](#)
- [5. ccchemical.com \[ccchemical.com\]](#)
- [6. News - SOLVENT RED 195-Introduction and Application \[precisechem.com\]](#)
- [7. biotium.com \[biotium.com\]](#)
- [8. creative-bioarray.com \[creative-bioarray.com\]](#)
- [9. Background in Fluorescence Imaging | Thermo Fisher Scientific - TW \[thermofisher.com\]](#)
- [10. journals.biologists.com \[journals.biologists.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Technical Support Center: Optimizing SOLVENT RED 195 Signal-to-Noise Ratio]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1170886/docs#technical-support-center-optimizing-solvent-red-195-signal-to-noise-ratio\]](https://www.benchchem.com/product/b1170886/docs#technical-support-center-optimizing-solvent-red-195-signal-to-noise-ratio)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)